

# An In-depth Technical Guide to tert-Butyl Peroxyoctoates

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## Compound of Interest

Compound Name: *tert-Butyl octaneperoxoate*

Cat. No.: B077908

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This technical guide provides a comprehensive overview of tert-butyl peroxyoctoates, focusing on the widely used initiator, tert-butyl peroxy-2-ethylhexanoate. This document details its chemical and physical properties, synthesis, mechanisms of action, and applications, with a strong emphasis on safety and handling protocols.

## Chemical Identification and Properties

tert-Butyl peroxyoctoates are organic peroxides characterized by a tert-butyl group attached to a peroxyoctanoate group. The most common isomer is tert-butyl peroxy-2-ethylhexanoate, which is widely used as a radical initiator in polymerization. While the general term "**tert-butyl octaneperoxoate**" might be used, it's crucial to distinguish between specific isomers, as their properties can vary.

Synonyms and CAS Numbers:

There can be confusion regarding the naming and CAS numbers for these compounds. The two most relevant are:

- tert-Butyl peroxy-2-ethylhexanoate: This is the more specific and commonly referenced name. Its CAS number is 3006-82-4.[\[1\]](#)[\[2\]](#)

- **tert-Butyl octaneperoxoate**: This is a more general name, and its CAS number is often cited as 13467-82-8.[\[1\]](#)

For the purpose of this guide, we will focus on tert-butyl peroxy-2-ethylhexanoate (CAS 3006-82-4), as it is the most well-characterized and industrially significant compound in this class.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of tert-butyl peroxy-2-ethylhexanoate.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>3</sub>
Molecular Weight	216.32 g/mol <a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[1]</a>
Density	0.89 g/cm <sup>3</sup> <a href="#">[1]</a>
Flash Point	85°C <a href="#">[3]</a>
Self-Accelerating Decomposition Temperature (SADT)	35°C <a href="#">[3]</a>
Theoretical Active Oxygen Content	7.40%

## Thermal Stability

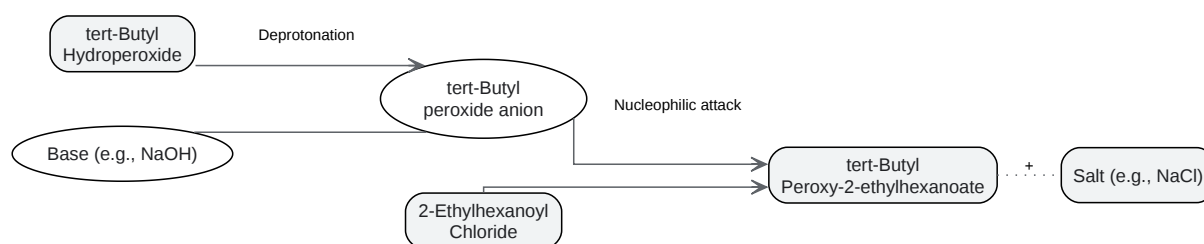
Organic peroxides are thermally unstable and prone to decomposition. The rate of decomposition is highly temperature-dependent and is often characterized by its half-life.

Half-life	Temperature
10 hours	72°C <a href="#">[1]</a>
1 hour	91°C <a href="#">[1]</a>
0.1 hour (6 minutes)	113°C <a href="#">[1]</a>

# Synthesis and Mechanism of Action

## Synthesis of tert-Butyl Peroxy-2-ethylhexanoate

The synthesis of tert-butyl peroxy-2-ethylhexanoate typically involves the reaction of tert-butyl hydroperoxide with 2-ethylhexanoyl chloride in the presence of a base.[2] The base deprotonates the hydroperoxide, forming a nucleophile that attacks the acyl chloride.



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### *Synthesis of tert-Butyl Peroxy-2-ethylhexanoate.*

#### Experimental Protocol: General Procedure for Synthesis[2]

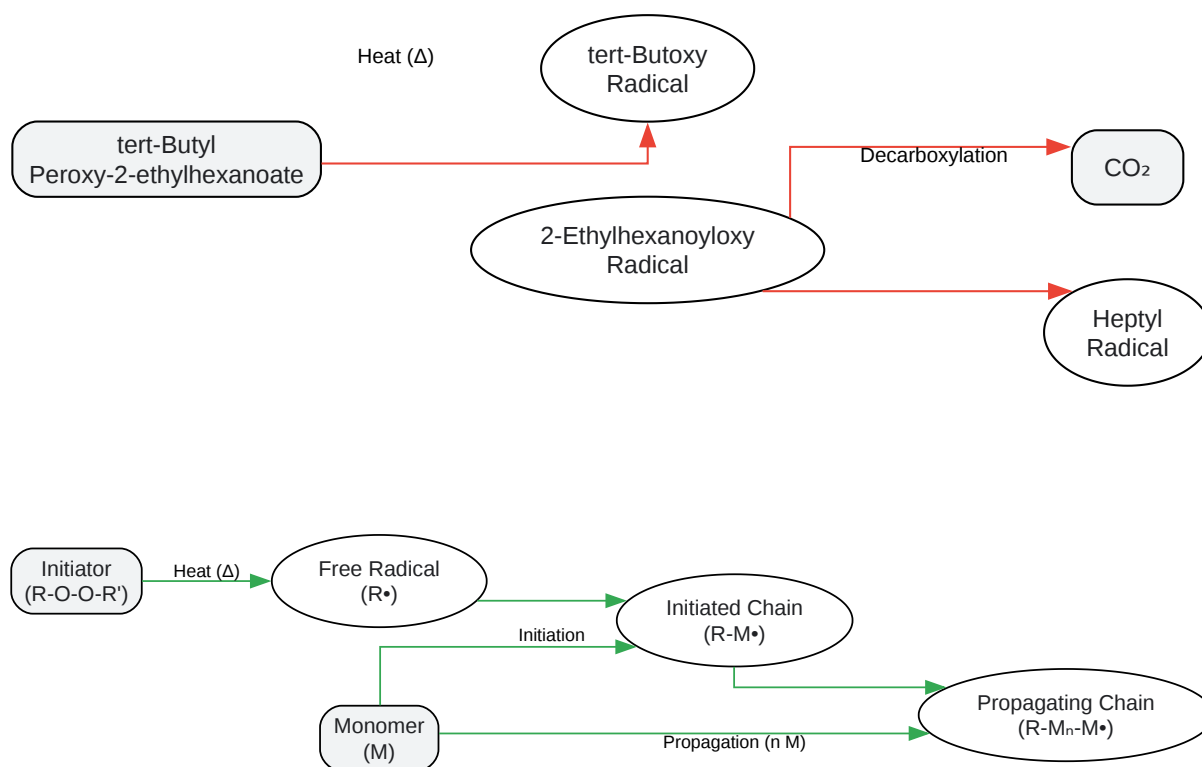
- In a reaction vessel equipped with a stirrer, thermometer, and dropping funnel, a solution of a suitable base (e.g., sodium hydroxide) in water is prepared and cooled.
- tert-Butyl hydroperoxide is added dropwise to the base solution while maintaining a low temperature to form the sodium tert-butyl peroxide salt.
- 2-Ethylhexanoyl chloride is then added slowly to the reaction mixture. The temperature should be carefully controlled as the reaction is exothermic.
- After the addition is complete, the mixture is stirred for a specified period to ensure complete reaction.
- The organic layer containing the tert-butyl peroxy-2-ethylhexanoate is then separated from the aqueous layer.

- The organic layer is washed with water and brine to remove any unreacted starting materials and salts.
- The final product is dried over an anhydrous drying agent (e.g., magnesium sulfate) and filtered.

Note: This is a generalized protocol. Specific reaction conditions, such as temperature, reaction time, and molar ratios of reactants, should be optimized for each specific setup.

## Thermal Decomposition Mechanism

The utility of tert-butyl peroxy-2-ethylhexanoate as a polymerization initiator stems from its thermal decomposition, which generates free radicals. The weak oxygen-oxygen bond in the peroxide group cleaves upon heating.



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